

Application Note: Scalable Manufacturing of 3-Amino-3-(3-iodophenyl)propanamide

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Compound of Interest

Compound Name: 3-Amino-3-(3-iodophenyl)propanamide
Cat. No.: B13315377

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Executive Summary

This Application Note details a robust, scalable manufacturing protocol for **3-Amino-3-(3-iodophenyl)propanamide** (CAS: 771522-10-2). This molecule is a critical beta-amino acid derivative, serving as a versatile scaffold in medicinal chemistry.^{[1][2][3]} The presence of the meta-iodine substituent provides a strategic handle for downstream palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira) without interfering with the beta-amino amide backbone construction.

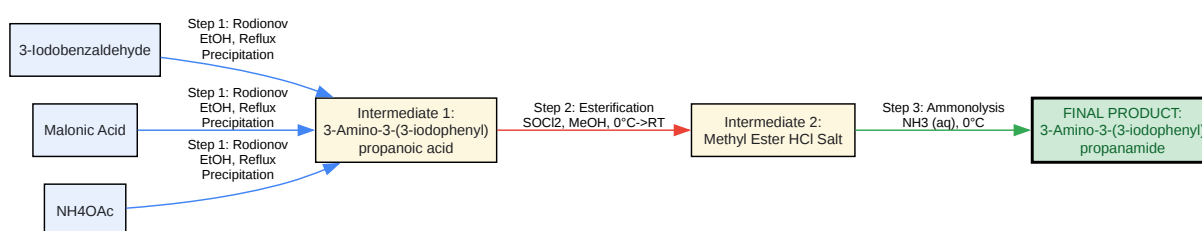
The protocol outlined below prioritizes process safety, cost-efficiency, and scalability, avoiding chromatographic purification in favor of crystallization-driven isolation. The route utilizes a modified Rodionov reaction to establish the carbon-nitrogen framework, followed by a high-yielding esterification-ammonolysis sequence.

Retrosynthetic Analysis & Strategy

To achieve kilogram-scale throughput, we avoid direct condensation methods that often yield complex mixtures. Instead, we employ a three-stage linear synthesis:

- Core Construction: One-pot condensation of 3-iodobenzaldehyde with malonic acid and ammonium acetate (Rodionov type) to yield the -amino acid.
- Activation: Conversion of the acid to the methyl ester hydrochloride.
- Amidation: Controlled ammonolysis of the ester to yield the final primary amide.

Reaction Scheme (DOT Visualization)



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Figure 1: Linear synthetic pathway designed for scalability, relying on precipitation and crystallization for purification.

Detailed Manufacturing Protocol

Step 1: Synthesis of 3-Amino-3-(3-iodophenyl)propanoic acid

The Rodionov reaction is selected for its atom economy and the tendency of the product to precipitate directly from the reaction medium, eliminating extraction steps.

- Reagents:
 - 3-Iodobenzaldehyde (1.0 equiv)
 - Malonic acid (1.0 equiv)

- Ammonium acetate (2.0 equiv)
- Ethanol (95% or absolute, 5-7 volumes)
- Procedure:
 - Charge a glass-lined reactor with Ethanol (5 vol) and engage the stirrer.
 - Add 3-Iodobenzaldehyde (1.0 eq), Malonic acid (1.0 eq), and Ammonium acetate (2.0 eq).
 - Heat the slurry to reflux (). The mixture will become homogeneous initially.
 - Maintain reflux for 6–8 hours. A white to off-white precipitate (the -amino acid) will begin to form.
 - Critical Control Point (CCP): Monitor consumption of aldehyde via HPLC. Target <1.0% remaining aldehyde.
 - Cool the mixture to and age for 2 hours to maximize precipitation.
 - Filter the solid.
 - Wash: Rinse the filter cake with cold Ethanol (2 x 1 vol) followed by Diethyl ether (1 vol) to remove residual acetic acid.
 - Dry under vacuum at .
- Expected Yield: 55–65%
- Purity: >95% (HPLC)

Step 2: Esterification to Methyl 3-Amino-3-(3-iodophenyl)propanoate HCl

Conversion to the ester serves as purification and activation for the amide formation.

- Reagents:
 - Intermediate 1 (Acid) (1.0 equiv)
 - Thionyl Chloride () (1.5 equiv)
 - Methanol (anhydrous, 10 volumes)
- Procedure:
 - Charge Methanol into the reactor and cool to .
 - Add Thionyl Chloride dropwise, maintaining temperature (Exothermic!). Stir for 30 mins to form HCl/MeOH.
 - Charge Intermediate 1 (Solid) in portions.
 - Allow the mixture to warm to Room Temperature () and stir for 12 hours.
 - Workup: Concentrate the solvent under reduced pressure to ~20% of original volume.
 - Add Methyl tert-butyl ether (MTBE) (5 vol) to induce crystallization of the hydrochloride salt.
 - Filter the white crystalline solid.
 - Dry under vacuum.

- Expected Yield: 85–90%

Step 3: Ammonolysis to 3-Amino-3-(3-iodophenyl)propanamide

Direct treatment with aqueous ammonia yields the amide.

- Reagents:
 - Intermediate 2 (Methyl Ester HCl) (1.0 equiv)
 - Ammonium Hydroxide (28-30% aq, 10 equiv)
 - Methanol (2 volumes, optional co-solvent)
- Procedure:
 - Dissolve Intermediate 2 in Methanol (minimal volume) or suspend directly in cold Ammonium Hydroxide at .
 - Stir the mixture at Room Temperature for 12–24 hours in a sealed vessel (to retain).
 - CCP: Monitor disappearance of ester via HPLC.
 - Concentrate the mixture under vacuum to remove excess ammonia and methanol.
 - The product often precipitates from the remaining aqueous phase. If oiling occurs, extract with Ethyl Acetate, dry over , and concentrate.
 - Final Purification: Recrystallize from Isopropanol/Heptane if necessary.
- Expected Yield: 80–85%

- Final Appearance: White to off-white solid.

Process Safety & Quality Control

Operational Hazards

- 3-Iodobenzaldehyde: Irritant. Light sensitive (store in amber containers).
- Thionyl Chloride: Corrosive, releases HCl and
 . Use efficient scrubbing.
- Iodine Stability: Avoid using palladium contaminants or high temperatures (>100°C) in basic media to prevent de-iodination.

In-Process Control (IPC) Specifications

Step	Parameter	Specification	Method
1	Aldehyde Content	< 1.0% Area	HPLC (UV 254nm)
1	Water Content (Cake)	< 0.5%	KF Titration
2	Acid Content	< 2.0%	HPLC
3	Ester Content	< 0.5%	HPLC
Final	Purity	> 98.0%	HPLC
Final	Iodine Content	Positive ID	Elemental Analysis / MS

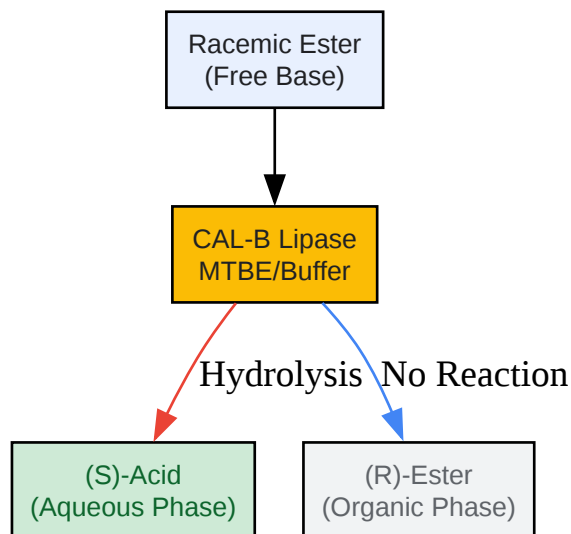
Chiral Resolution (Optional Upgrade)

For drug development requiring enantiopure material (e.g., (S)-isomer), insert an Enzymatic Resolution step after Step 2.

- Enzyme: Candida antarctica Lipase B (CAL-B, immobilized).
- Protocol: Suspend the racemic ethyl or methyl ester (free base) in MTBE/buffer. Add CAL-B. The enzyme selectively hydrolyzes the (S)-ester to the (S)-acid, leaving the (R)-ester intact (or vice-versa depending on specific conditions).

- Separation: Partition between aqueous base (takes Acid) and organic solvent (takes Ester).

Resolution Workflow (DOT Visualization)



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Figure 2: Kinetic resolution strategy for obtaining enantiopure intermediates.

References

- Tan, C. Y. K., & Weaver, D. F. (2002).[4] "A One-Pot Synthesis of 3-Amino-3-arylpropionic Acids." Tetrahedron, 58(37), 7449-7461. [Link](#)
 - Foundational reference for the modified Rodionov reaction conditions used in Step 1.
- Solymár, M., et al. (2002). "Enzymatic resolution of 3-amino-3-arylpropionic acids." Tetrahedron: Asymmetry, 13(24), 2737-2742.
- BenchChem. "3-(2-Iodophenylamino)propanoic acid Synthesis Routes." [Link](#)
 - General reference for handling iodo-substituted beta-amino acids.
- Sigma-Aldrich. "Safety Data Sheet: 3-Amino-3-phenylpropionic acid derivatives." [Link](#)
 - Source for general safety handling of beta-amino acid class compounds.

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